

Essential Safety and Operational Guide for Handling Oxacyclohexadecen-2-one

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Compound of Interest

Compound Name: Oxacyclohexadecen-2-one

Cat. No.: B1590494

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Oxacyclohexadecen-2-one**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical handling.

Chemical Identifiers:

- CAS Number: 34902-57-3[1][2]
- Synonyms: (3E)-oxacyclohexadec-3-en-2-one, 15-pentadec-12-enolide, Globalide, Habanolide[2][3]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Oxacyclohexadecen-2-one**, the use of appropriate personal protective equipment is imperative.[4]

Protection Type	Recommended Equipment	Standards and Specifications
Eye/Face Protection	Tightly fitting safety goggles with side-shields or safety glasses.[1][4][5][6]	Must be tested and approved under appropriate government standards such as EN 166 (EU) or NIOSH (US).[1][5][6]
Skin Protection	Chemical-resistant gloves (Nitrile rubber is recommended) and a lab coat or impervious clothing.[4][5][6]	Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[1][6] Inspect gloves prior to use.[4][6]
Respiratory Protection	Generally not required with adequate ventilation. If dust is generated, irritation occurs, or exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter (e.g., N95).[5][6]	Must be NIOSH (US) or EN 149 (EU) approved.[5]

Hazard Identification and Toxicity

Oxacyclohexadecen-2-one may cause skin and eye irritation, as well as respiratory tract irritation.[5] It is also very toxic to aquatic life with long-lasting effects.[3][6][7]

Toxicity Endpoint	Organism	Result	Exposure Time
LC0 (Fish)	Danio rerio	≥ 0.11 mg/L	96 hours
EC50 (Invertebrates)	Daphnia magna	> 0.17 mg/L	48 hours
EC50 (Algae)	Desmodesmus subspicatus	0.4 mg/L	72 hours
EC50 (Microorganisms)	Activated sludge	> 100 mg/L	3 hours

Data sourced from a Chemical Safety Data Sheet for (12E)-Oxacyclohexadec-12-en-2-one, a related isomer.[\[6\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Standard Handling Protocol:

- Ensure Adequate Ventilation: Always handle **Oxacyclohexadecen-2-one** in a well-ventilated area.[\[5\]](#)[\[6\]](#)
- Don Appropriate PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Avoid Dust and Aerosol Formation: Handle the substance carefully to prevent the formation of dust and aerosols.[\[1\]](#)[\[6\]](#)
- Prevent Contact: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)[\[6\]](#) Do not breathe in dust, fumes, or vapors.[\[5\]](#)
- Hygiene Practices: Do not eat, drink, or smoke in handling areas.[\[5\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[1\]](#)[\[5\]](#)[\[6\]](#)

Spill and Accidental Release Protocol:

- Evacuate the Area: Clear all non-essential personnel from the spill area.[\[1\]](#)[\[5\]](#)
- Ensure Ventilation: Make sure the area is well-ventilated.[\[5\]](#)
- Wear Protective Equipment: Use personal protective equipment, including chemical-impermeable gloves, during cleanup.[\[6\]](#)
- Contain the Spill: Prevent the spill from spreading and from entering drains or waterways.[\[1\]](#)[\[5\]](#)[\[6\]](#)

- Clean-up:
 - For solid spills, mechanically recover the product by sweeping or shoveling.[5]
 - Use non-sparking tools.[6]
 - Collect the material and place it into a suitable, labeled, and closed container for disposal.
[5][6]
- Disposal: Dispose of the collected material through a licensed waste disposal contractor.[5]
[8]

First-Aid Measures:

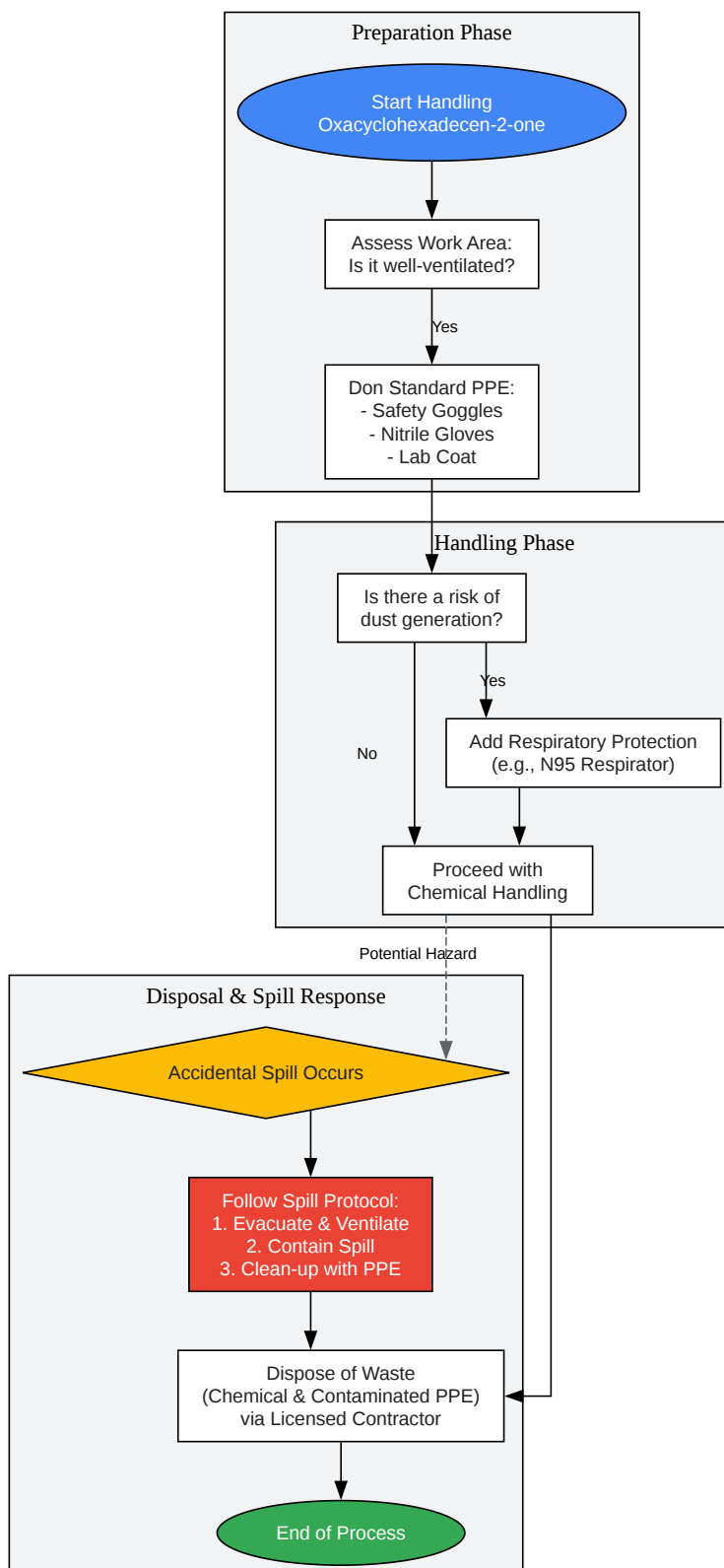
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation occurs.[6][8]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a doctor.[6][8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[6]

Disposal Plan

The disposal of **Oxacyclohexadecen-2-one** and its containers must comply with all local, regional, and national regulations.

- Professional Disposal: The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6] Do not dispose of this material in drains or sewers.[5]
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[6]

Workflow and Safety Decision Making



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Caption: Workflow for handling **Oxacyclohexadecen-2-one**.

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